

# Guazatine Acetate Salt as a Cereal Seed Treatment: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Guazatine acetate salt*

Cat. No.: *B15598781*

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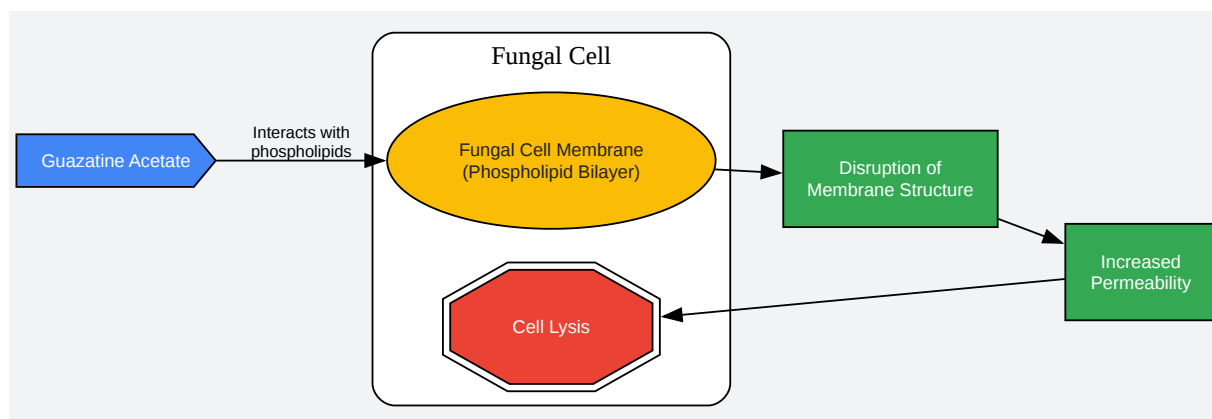
## Introduction

Guazatine acetate is a non-systemic, contact fungicide used for the control of a broad spectrum of seed-borne diseases in cereals.[1][2] Its multi-site action, primarily targeting the fungal cell membrane, makes it a valuable tool in disease management strategies.[3]

Guazatine is not a single compound but a complex mixture of guanidated polyamines, which contributes to its fungicidal activity.[1][4] This document provides detailed application notes and protocols for the use of **Guazatine acetate salt** as a seed treatment in a research and development context.

## Mechanism of Action

Guazatine acetate's primary mode of action is the disruption of fungal cell membrane integrity.[3] The cationic guanidino groups of the guazatine molecules interact with the negatively charged phospholipids of the fungal cell membrane. This interaction leads to a loss of membrane stability, increased permeability, and ultimately, cell lysis.[1] Additionally, some studies suggest that guazatine may also inhibit lipid biosynthesis and oxygen uptake in fungi.[1]



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Caption: Proposed mechanism of action of Guazatine acetate on fungal cells.

## Efficacy Data

Guazatine acetate has demonstrated efficacy against a range of important seed-borne cereal pathogens. It is often used in combination with other fungicides to broaden the spectrum of activity.

Pathogen	Cereal	Efficacy	Notes
Fusarium spp. (Seedling Blight)	Wheat, Rye, Triticale	Effective control[1][2]	Often used in combination with triazoles like tebuconazole for enhanced control of seedling blight.[5]
Tilletia caries (Common Bunt)	Wheat	Good control[3][5]	Some trials have shown less than 90% control under high disease pressure.[5]
Bipolaris sorokiniana (Common Root Rot)	Wheat, Barley	Effective control[6]	Treatment with guazatine alone or in combination with imazalil can eliminate the pathogen from seeds.
Septoria nodorum (Glume Blotch)	Wheat	Effective control[3][5]	
Ustilago spp. (Smut)	Cereals	Effective control[1][2]	
Pyrenophora graminea (Leaf Stripe)	Barley	Effective control	Provides control of seed-borne infection. [5]

## Application Rates for Seed Treatment

The application rate of Guazatine acetate is crucial for achieving optimal disease control without causing phytotoxicity. Rates are typically expressed as grams of active ingredient (g a.i.) per kilogram (kg) of seed.

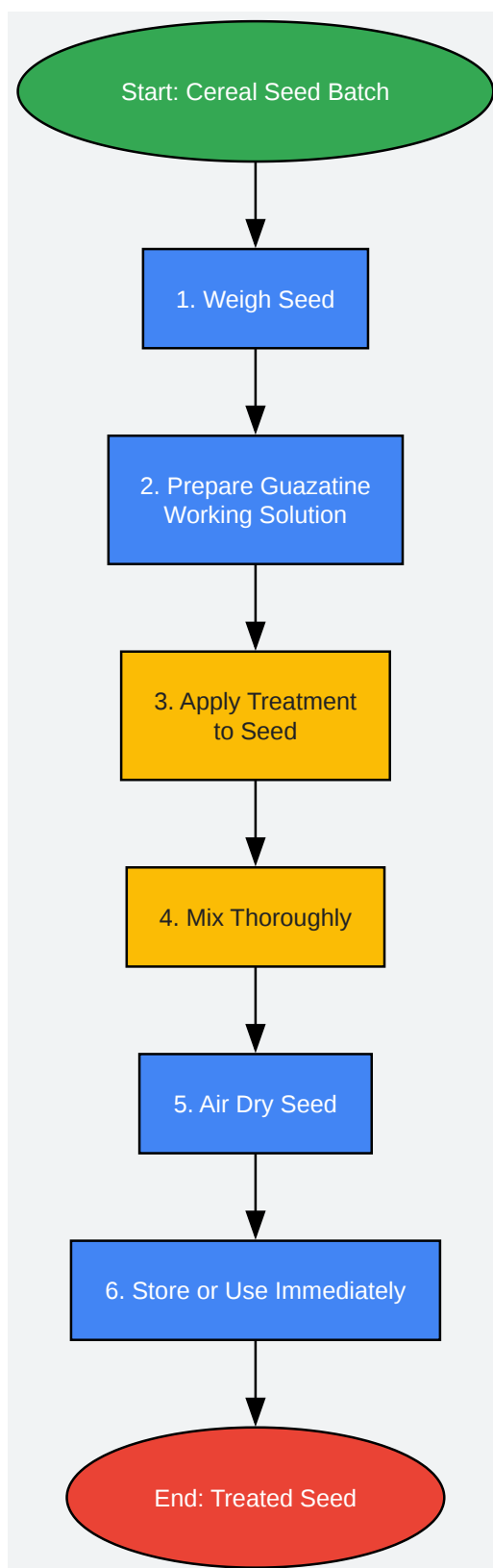
Cereal	Application Rate (g a.i./kg seed)
Wheat	0.45 - 0.6
Barley	0.45 - 0.6
Rye	0.45 - 0.6
Triticale	0.45 - 0.6

Note: These are general application rates. It is essential to consult product labels for specific formulations and to conduct dose-response studies for experimental purposes.

## Experimental Protocols

### Laboratory Seed Treatment Protocol

This protocol describes a method for applying Guazatine acetate to cereal seeds in a laboratory setting for research purposes.



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Caption: Workflow for laboratory-scale cereal seed treatment with Guazatine acetate.

#### Materials:

- Cereal seeds
- **Guazatine acetate salt**
- Distilled water
- Balance
- Volumetric flasks and pipettes
- Conical flasks or sealable containers
- Mechanical shaker (optional)
- Drying trays or screens

#### Procedure:

- Seed Preparation: Use certified, clean seeds with high germination potential. If necessary, clean the seed lot to remove debris and broken kernels.[\[7\]](#)
- Solution Preparation:
  - Calculate the required amount of Guazatine acetate based on the target application rate (g a.i./kg seed) and the weight of the seed batch.
  - Prepare a stock solution of Guazatine acetate in distilled water.
  - From the stock solution, prepare a working solution with a volume suitable for even seed coverage (e.g., 5-10 mL per kg of seed).
- Treatment Application:
  - Place the weighed seeds in a conical flask or a sealable container.
  - Add the prepared Guazatine acetate working solution to the seeds.

- Mixing:
  - Seal the container and shake vigorously by hand or using a mechanical shaker for 2-5 minutes to ensure uniform coating of all seeds.
- Drying:
  - Spread the treated seeds in a thin layer on a drying tray or screen in a well-ventilated area, away from direct sunlight.
  - Allow the seeds to air-dry completely before packaging or sowing.
- Storage:
  - Store the treated seeds in a cool, dry place if not used immediately. Label the container clearly with the treatment details.

## Efficacy Evaluation: Blotter Test for Seed-borne Pathogens

This protocol is used to assess the efficacy of the Guazatine seed treatment in controlling seed-borne fungal infections.[8]

Materials:

- Treated and untreated (control) seeds
- Petri dishes (9 cm diameter)
- Sterile filter paper
- Sterile distilled water
- Incubator
- Stereomicroscope

Procedure:

- Plating:
  - Place three layers of sterile filter paper in each Petri dish.
  - Moisten the filter paper with sterile distilled water.
  - Arrange 10-25 seeds (depending on seed size) equidistantly on the filter paper in each dish.
  - Prepare at least four replicate plates for each treatment and the control.
- Incubation:
  - Incubate the Petri dishes at 20-22°C with a 12-hour light/12-hour dark cycle for 7-10 days.
- Assessment:
  - After the incubation period, examine each seed and seedling under a stereomicroscope.
  - Record the presence of fungal growth (mycelia and sporulation) of the target pathogen on each seed.
  - Calculate the percentage of infected seeds for each treatment.
  - $\text{Efficacy (\%)} = [1 - (\% \text{ infection in treatment} / \% \text{ infection in control})] \times 100$ .

## Phytotoxicity Assessment: Seed Germination and Seedling Vigor

This protocol evaluates the potential phytotoxic effects of Guazatine acetate on cereal seed germination and early seedling growth.<sup>[9][10]</sup>

Materials:

- Treated and untreated (control) seeds
- Germination paper or sand



- Germination trays or boxes
- Growth chamber or incubator with controlled temperature and light
- Ruler

#### Procedure:

- Germination Test:
  - Place a specified number of seeds (e.g., 100) on moistened germination paper or in sand according to standard seed testing protocols (e.g., ISTA).
  - Roll the germination papers or cover the sand trays and place them in a growth chamber at an appropriate temperature for the cereal species (e.g., 20°C).
  - After a defined period (e.g., 7-10 days), count the number of normal seedlings to determine the germination percentage.
- Seedling Growth Assessment:
  - At the end of the germination test, randomly select a subset of normal seedlings (e.g., 10) from each replicate.
  - Measure the length of the shoot and the longest root of each seedling.
  - Calculate the average shoot and root length for each treatment.
  - Seedling vigor can also be assessed by measuring the dry weight of the seedlings.

## Safety Precautions

Guazatine acetate can be toxic if ingested.[3] Always handle the chemical with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work in a well-ventilated area. Refer to the Safety Data Sheet (SDS) for detailed safety information.

## Conclusion

**Guazatine acetate salt** is an effective contact fungicide for the control of a wide range of seed-borne diseases in cereals. Adherence to proper application protocols and rates is essential for maximizing its efficacy while minimizing any potential for phytotoxicity. The experimental protocols outlined in this document provide a framework for researchers to evaluate the performance of Guazatine acetate in a controlled laboratory setting.

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## References

- 1. researchgate.net [researchgate.net]
- 2. eurl-pesticides.eu [eurl-pesticides.eu]
- 3. Infocris Pesticide Database - guazatine acetates [nucleus.iaea.org]
- 4. Recent developments in membrane targeting antifungal agents to mitigate antifungal resistance - PMC [pmc.ncbi.nlm.nih.gov]
- 5. bcpc.org [bcpc.org]
- 6. cropj.com [cropj.com]
- 7. Wheat Seed Treatments 2015 | CropWatch | Nebraska [cropwatch.unl.edu]
- 8. Fungicides increase wheat seed protection - Cultivar Magazine [revistacultivar.com]
- 9. researchgate.net [researchgate.net]
- 10. The Seed Germination Test as a Valuable Tool for the Short-Term Phytotoxicity Screening of Water-Soluble Polyamidoamines - PMC [pmc.ncbi.nlm.nih.gov]
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